

Commercial Suppliers of 1-Bromoheptane-d3: A Technical Guide for Researchers

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Compound of Interest

Compound Name: **1-Bromoheptane-d3**

Cat. No.: **B3044151**

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For researchers, scientists, and professionals in drug development, the procurement of high-quality deuterated compounds is a critical step in ensuring the accuracy and reliability of experimental data. **1-Bromoheptane-d3**, a deuterated analog of 1-bromoheptane, serves as a valuable internal standard and tracer in various analytical applications, particularly in mass spectrometry-based quantification and pharmacokinetic studies.

This technical guide provides an in-depth overview of the commercial suppliers of **1-Bromoheptane-d3**, presenting key quantitative data in a structured format for easy comparison. It also outlines generalized experimental protocols for its use and visualizes key informational workflows.

Commercial Availability and Product Specifications

Several reputable chemical suppliers specialize in the provision of deuterated compounds for research and development. The following table summarizes the key commercial suppliers of **1-Bromoheptane-d3** and its related isotopic analogs, along with their product specifications.

Supplier	Product Name	CAS Number	Molecular Formula	Isotopic Purity	Catalog Number
MedchemExpress	1-Bromoheptane-d3	344253-18-5	C ₇ H ₁₂ D ₃ Br	Not Specified	HY-W016577S1
CDN Isotopes	1-Bromoheptane-e-7,7,7-d3	344253-18-5	CD ₃ (CH ₂) ₆ Br	99 atom % D	D-5215
Fisher Scientific (Distributor for CDN Isotopes)	1-Bromoheptane-e-7,7,7-d3	344253-18-5	C ₇ D ₃ H ₁₂ Br	99 atom % D, min 98% Chemical Purity	Contact for details

Note: Product availability, specifications, and catalog numbers are subject to change. It is recommended to consult the suppliers' websites for the most current information.

MedchemExpress and CDN Isotopes are primary sources for **1-Bromoheptane-d3**.^[1] Fisher Scientific serves as a distributor for CDN Isotopes' products, offering a broad range of deuterated compounds.^[2] While other suppliers like Toronto Research Chemicals, Santa Cruz Biotechnology, and Al sachim are known for their extensive catalogs of research chemicals, including a wide array of deuterated compounds, specific product listings for **1-Bromoheptane-d3** were not readily available at the time of this guide's compilation.^{[3][4][5][6][7][8][9][10][11]} Researchers are encouraged to inquire directly with these suppliers for potential custom synthesis or availability.

Logical Workflow for Procurement

The process of procuring **1-Bromoheptane-d3** for research purposes typically follows a structured workflow, from initial identification of needs to the final acquisition and quality verification.

Figure 1: A typical workflow for the procurement of **1-Bromoheptane-d3**.

Experimental Protocols: Utilization as an Internal Standard

1-Bromoheptane-d3 is primarily used as an internal standard in quantitative analysis by mass spectrometry (GC-MS or LC-MS) to correct for the variability in sample preparation and instrument response.[12][13][14] The co-elution of the deuterated standard with the non-deuterated analyte allows for accurate quantification.

General Protocol for Use as an Internal Standard in GC-MS Analysis:

This protocol provides a general framework. Specific parameters such as concentrations, volumes, and instrument settings should be optimized for the particular analyte and matrix.

1. Preparation of Stock and Working Solutions:

- Internal Standard Stock Solution: Prepare a stock solution of **1-Bromoheptane-d3** in a suitable organic solvent (e.g., methanol, acetonitrile) at a concentration of 1 mg/mL.
- Internal Standard Working Solution: Dilute the stock solution to a working concentration (e.g., 1-10 µg/mL) with the same solvent. The optimal concentration will depend on the expected concentration of the analyte in the samples.
- Analyte Stock and Calibration Standard Solutions: Prepare a stock solution of the non-deuterated 1-bromoheptane and a series of calibration standards at known concentrations.

2. Sample Preparation:

- To a known volume or weight of the sample (e.g., 1 mL of plasma, 1 g of tissue homogenate), add a precise volume of the **1-Bromoheptane-d3** internal standard working solution.
- Perform the sample extraction procedure (e.g., liquid-liquid extraction, solid-phase extraction) to isolate the analyte and the internal standard.
- Evaporate the solvent and reconstitute the residue in a suitable solvent for GC-MS analysis.

3. GC-MS Analysis:

- Gas Chromatograph (GC) Conditions:

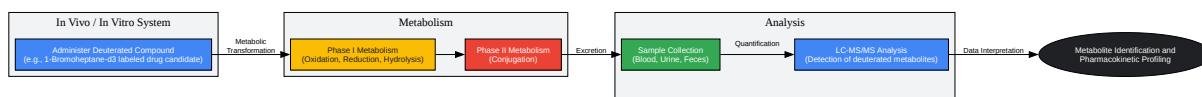
- Column: Use a non-polar or medium-polarity capillary column suitable for the analysis of volatile compounds.
- Injector Temperature: Typically set to 250 °C.
- Oven Temperature Program: Develop a temperature gradient to ensure good separation of the analyte and internal standard from other matrix components.
- Mass Spectrometer (MS) Conditions:
- Ionization Mode: Electron Ionization (EI).
- Acquisition Mode: Selected Ion Monitoring (SIM) to enhance sensitivity and selectivity. Monitor characteristic ions for both 1-bromoheptane and **1-Bromoheptane-d3**.

4. Data Analysis:

- Integrate the peak areas of the selected ions for both the analyte and the internal standard.
- Calculate the peak area ratio (analyte peak area / internal standard peak area).
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
- Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios from the calibration curve.

Signaling Pathway in Drug Metabolism Studies

Deuterated compounds like **1-Bromoheptane-d3** are valuable tools in drug metabolism and pharmacokinetic (DMPK) studies. The deuterium label acts as a tracer, allowing researchers to follow the metabolic fate of a molecule without altering its fundamental chemical properties.



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Figure 2: Conceptual pathway for the use of a deuterated compound in drug metabolism studies.

Synthesis of 1-Bromoheptane-d3

While specific, detailed synthesis protocols for **1-Bromoheptane-d3** are not widely published in readily accessible literature, the general synthesis of primary alkyl bromides from the corresponding alcohol is a well-established reaction in organic chemistry.^{[15][16][17][18]} The synthesis of **1-Bromoheptane-d3** would likely involve the use of a deuterated starting material, such as heptan-1-ol-d3. The reaction typically proceeds via a nucleophilic substitution (SN2) mechanism, where the hydroxyl group of the alcohol is protonated by a strong acid (e.g., sulfuric acid) to form a good leaving group (water), which is then displaced by the bromide ion.

Disclaimer: The experimental protocols provided in this guide are for informational purposes only and should be adapted and validated by the end-user for their specific application. Always refer to the supplier's safety data sheets (SDS) and follow good laboratory practices when handling chemical reagents.

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